

An In-depth Technical Guide to the Physical Properties of Triphenylphosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triphenylphosphine*

Cat. No.: *B044618*

[Get Quote](#)

This guide provides a comprehensive overview of the key physical properties of **triphenylphosphine** (PPh_3), a common organophosphorus compound widely utilized in organic and organometallic synthesis. The information is intended for researchers, scientists, and drug development professionals who employ **triphenylphosphine** in their work.

Core Physical Properties

Triphenylphosphine is a white, crystalline solid at room temperature.^[1] It is relatively stable in air, though it can slowly oxidize to **triphenylphosphine** oxide.^[2] Key physical constants are summarized in the table below.

Table 1: Physical Properties of **Triphenylphosphine**

Property	Value	Reference(s)
Molecular Formula	$\text{C}_{18}\text{H}_{15}\text{P}$	[3]
Molar Mass	262.29 g/mol	[3]
Melting Point	79-83 °C (174-181 °F; 352-356 K)	[4][5][6][7]
Boiling Point	377 °C (711 °F; 650 K)	[2][3]
Density	1.194 g/cm ³ (at 20 °C)	[3]

Solubility Profile

The solubility of a compound is a critical parameter for its application in various chemical reactions and formulations. **Triphenylphosphine**'s solubility is dictated by its molecular structure, which consists of three nonpolar phenyl groups attached to a central phosphorus atom. This configuration renders the molecule largely nonpolar.[\[8\]](#)

Table 2: Solubility of **Triphenylphosphine** in Various Solvents

Solvent	Qualitative Solubility	Reference(s)
Water	Insoluble	[2] [9]
Diethyl Ether	Soluble	[2] [8]
Benzene	Soluble	[2] [8] [9]
Toluene	Soluble	[4] [8]
Chloroform	Soluble	[3] [4] [8]
Acetone	Soluble	[7] [9]
Carbon Tetrachloride	Soluble	[3] [7] [9]
Ethanol	Slightly Soluble	[3] [9]
Isopropanol	Slightly Soluble	[2]
Glacial Acetic Acid	Soluble	[3]
Tetrahydrofuran (THF)	Soluble	[3]

The general principle of "like dissolves like" is an excellent guide for predicting the solubility of **triphenylphosphine**.[\[8\]](#) Its nonpolar character leads to high solubility in nonpolar organic solvents, while its insolubility in polar solvents like water is pronounced.[\[1\]](#)[\[2\]](#)[\[8\]](#) The solubility in organic solvents generally increases with temperature.[\[8\]](#)

Experimental Protocols

The following sections detail standardized methods for determining the melting point and solubility of organic compounds like **triphenylphosphine**.

The capillary method is a standard and widely accepted technique for determining the melting point of a crystalline solid.[10][11][12]

Objective: To determine the melting point range of a solid compound.

Materials and Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[13]
- Capillary tubes (thin-walled, closed at one end)[11][13]
- Sample of **triphenylphosphine** (finely powdered)
- Spatula
- Watch glass

Procedure:

- Sample Preparation: Place a small amount of dry **triphenylphosphine** on a clean watch glass. Use a spatula to finely powder the sample.
- Loading the Capillary Tube: Gently tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid. Invert the tube and tap the closed end on a hard surface to pack the sample into the bottom. The packed sample should be approximately 2-3 mm high.[11]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Rapid Determination (Optional but Recommended): If the approximate melting point is unknown, a rapid heating rate can be used to get a preliminary estimate.[13]
- Accurate Determination:
 - Set the starting temperature of the apparatus to about 10-15°C below the expected melting point of **triphenylphosphine** (approximately 80°C).

- Once the starting temperature is reached and stable, insert the capillary tube.
- Set the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the heating block.[13]
- Observe the sample through the magnifying eyepiece.

- Data Recording:
 - Record the temperature at which the first drop of liquid appears (the initial melting point).
 - Record the temperature at which the entire sample has melted into a clear liquid (the final melting point).
 - The recorded melting point should be reported as a range (e.g., 79-81°C).
- Repeatability: For accuracy, the determination should be repeated at least twice, and the results should be consistent.

This protocol outlines a general procedure for assessing the solubility of a compound in various solvents.

Objective: To determine the qualitative solubility of **triphenylphosphine** in a range of solvents.

Materials and Apparatus:

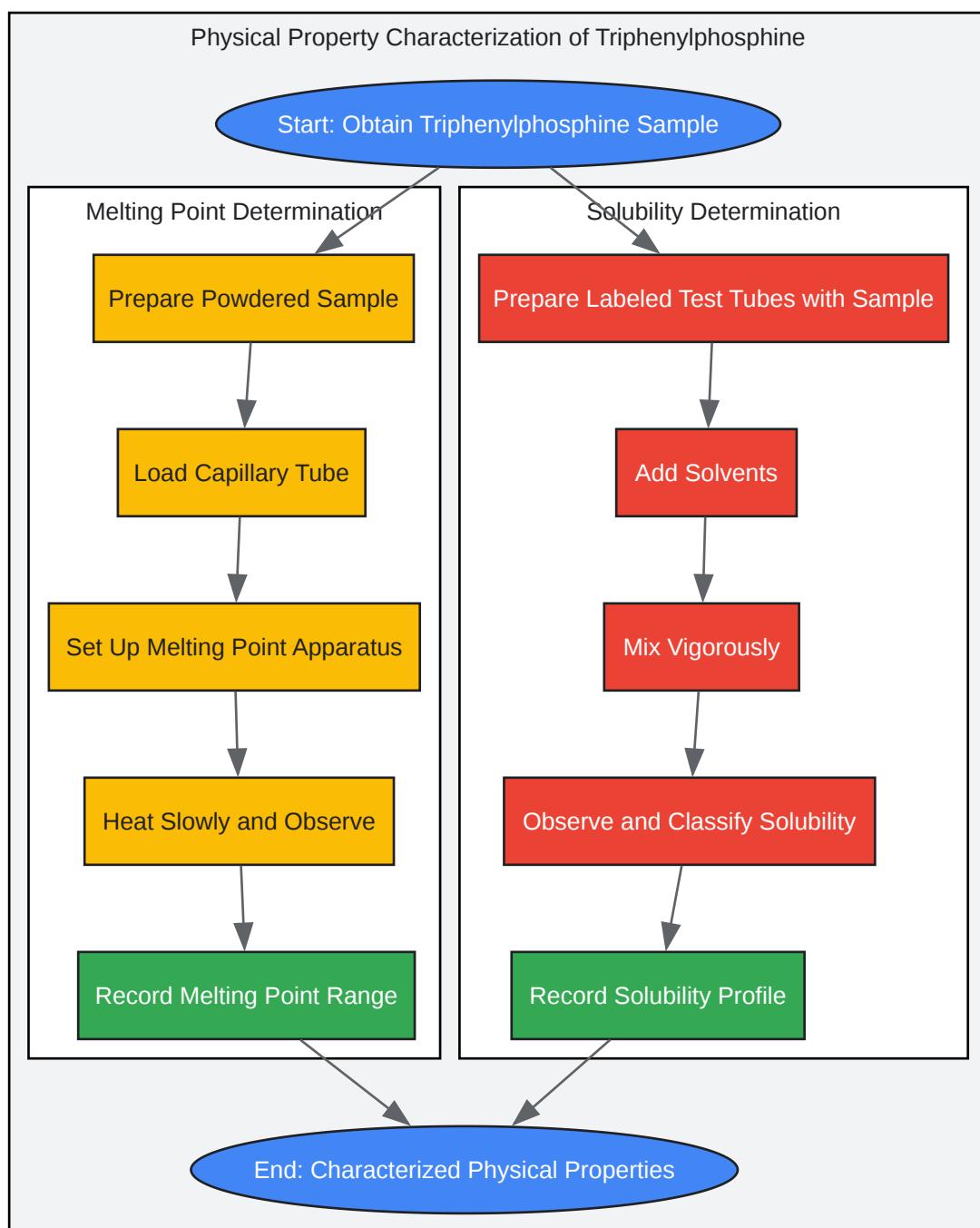
- Small test tubes and a test tube rack
- Spatula
- Graduated pipettes or droppers
- Samples of **triphenylphosphine**
- A selection of solvents (e.g., water, ethanol, toluene, diethyl ether)
- Vortex mixer (optional)

Procedure:

- Sample Preparation: For each solvent to be tested, label a clean, dry test tube.
- Addition of Solute: Add a small, measured amount of **triphenylphosphine** (e.g., 20-30 mg) to each labeled test tube.^{[14][15]}
- Addition of Solvent: Add a small volume of the corresponding solvent (e.g., 1 mL) to each test tube.^{[14][15]}
- Mixing: Vigorously shake or vortex the test tube for 10-20 seconds to facilitate dissolution.
^[16]
- Observation: Observe the mixture.
 - Soluble: The solid completely dissolves, and the resulting solution is clear.
 - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- Data Recording: Record the observations for each solvent. For more quantitative results, the amount of solute that can be dissolved in a specific volume of solvent can be systematically determined.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of **triphenylphosphine** as detailed in the experimental protocols.



[Click to download full resolution via product page](#)

Caption: Workflow for Determining the Physical Properties of **Triphenylphosphine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triphenylphosphine: Structure, Properties, Preparation & Uses [vedantu.com]
- 2. Triphenylphosphine - Wikipedia [en.wikipedia.org]
- 3. Triphenylphosphine - Sciencemadness Wiki [sciencemadness.org]
- 4. TRIPHENYLPHOSPHINE - Ataman Kimya [atamanchemicals.com]
- 5. 603-35-0 | Triphenylphosphine, 99% | TPP [aspirasci.com]
- 6. Triphenylphosphine | CAS#:603-35-0 | Chemsra [chemsrc.com]
- 7. pmcorganometallix.com [pmcorganometallix.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. Triphenylphosphine | 603-35-0 [chemicalbook.com]
- 10. thinksrs.com [thinksrs.com]
- 11. mt.com [mt.com]
- 12. westlab.com [westlab.com]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. chem.ws [chem.ws]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Triphenylphosphine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b044618#physical-properties-of-triphenylphosphine-solubility-melting-point>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com